

# myriocin yeast resistance mechanisms SLI1 gene

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## Compound Focus: Myriocin

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## FAQ: Myriocin Resistance & the SLI1 Gene

**Q: What is the primary gene responsible for myriocin resistance in yeast?** **A:** The **SLI1 (YGR212W)** gene is a major gene that confers resistance to the sphingolipid biosynthesis inhibitor ISP-1 (**myriocin**) in *Saccharomyces cerevisiae* (yeast) [1].

**Q: What is the molecular function of the Sli1p protein?** **A:** Sli1p is an ISP-1 N-acetyltransferase. It enzymatically inactivates **myriocin** inside the cell by converting it into **N-acetyl-ISP-1** [1].

**Q: How does this acetylation lead to resistance?** **A:** The product of this reaction, N-acetyl-ISP-1, has a much lower ability to inhibit the target enzyme serine palmitoyltransferase (SPT). It also does not inhibit the growth of yeast cells, effectively neutralizing the drug [1].

**Q: How does SLI1 interact with other resistance genes?** **A:** SLI1 cooperates with **YPK1/SLI2**, a serine/threonine kinase. However, the increased resistance to ISP-1 gained from overexpressing YPK1 is almost abolished in a *sli1*-null background, indicating that Sli1p is a major contributor to the resistance mechanism [1].

## Key Experimental Findings on SLI1

For a quick overview, the table below summarizes the core characteristics and experimental findings related to the SLI1 gene.

Aspect	Description / Finding
Gene Name	SLI1 (YGR212W) [1]
Protein Function	ISP-1 N-acetyltransferase [1]
Mechanism of Resistance	Acetylation of myriocin (ISP-1) to form N-acetyl-ISP-1, a much less active compound [1]
Effect of Deletion (sli1-Δ)	Markedly decreased IC <sub>50</sub> for ISP-1 (increased sensitivity) compared to the parental strain [1]
Key Genetic Interaction	Resistance induced by YPK1 overexpression is dependent on SLI1 [1]
In Vitro Activity	Sli1p converts ISP-1 into N-acetyl-ISP-1 in a cell-free system [1]

## Experimental Workflow: Studying SLI1-Mediated Resistance

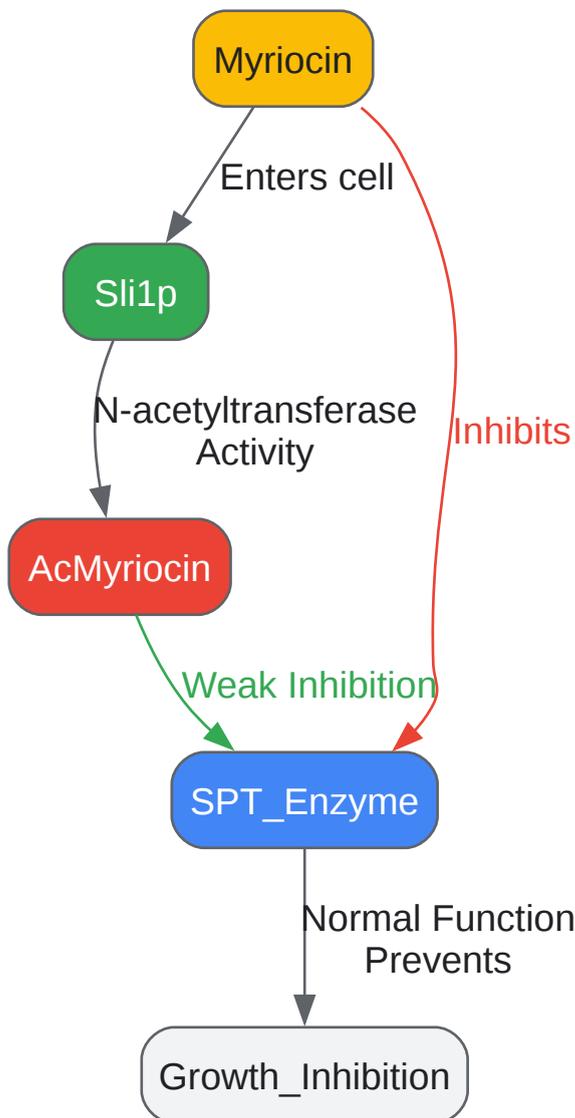
For researchers looking to investigate this mechanism, the following core methodologies were used in the foundational study [1].

- **1. Gene Characterization:** The SLI1 (YGR212W) gene was identified and its sequence analyzed. It was noted to have weak similarity to known alcohol acetyltransferases (Atf1p, Atf2p) [1].
- **2. Phenotypic Analysis of Knockout:**
  - A *sli1*-null strain was created.
  - The growth of this mutant strain was compared to the parental wild-type strain in the presence of increasing concentrations of ISP-1.
  - The IC<sub>50</sub> (half-maximal inhibitory concentration) for the mutant was determined to be significantly lower, confirming its hypersensitivity to the drug [1].
- **3. Biochemical Assay for Enzyme Function:**
  - Sli1p was incubated with ISP-1 in vitro.

- The reaction product was analyzed and confirmed to be **N-acetyl-ISP-1**, demonstrating direct enzymatic activity [1].
- **4. Functional Analysis of the Metabolite:**
  - The synthesized N-acetyl-ISP-1 was tested for its ability to:
    - Inhibit the growth of yeast cells.
    - Inhibit serine palmitoyltransferase (SPT) activity in a separate assay.
  - In both tests, N-acetyl-ISP-1 showed significantly lower activity compared to the original **myriocin** [1].

## Mechanism of SLI1-Mediated Myriocin Resistance

The diagram below illustrates the mechanism by which the SLI1 gene confers resistance to **myriocin** in yeast.



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## Troubleshooting Guide

**Problem: Yeast strains show unexpected sensitivity to myriocin.**

- **Potential Cause 1:** The strain may have a non-functional or deleted *SLI1* allele.
  - **Solution:** Genotype the strain to confirm the status of the *SLI1* locus. Use a known wild-type strain as a positive control for resistance.
- **Potential Cause 2:** The working concentration of **myriocin** is too high, overwhelming the resistance mechanism.

- **Solution:** Perform a dose-response curve with your specific strain to determine the appropriate IC<sub>50</sub> and use a concentration within the resistant range.

**Problem: In vitro acetyltransferase assay shows no activity.**

- **Potential Cause:** The protein extract containing Sli1p may be inactive due to degradation or improper preparation.
  - **Solution:** Ensure fresh, protease-free extracts are used. Include a positive control (e.g., a strain overexpressing SLI1) and confirm protein concentration and integrity.

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## References

1. (YGR212W) is a major gene conferring SLI to the... 1 resistance [pubmed.ncbi.nlm.nih.gov]

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